

Application Note: Analysis of Diquat Dibromide Residues in Crops by LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diquat Dibromide*

Cat. No.: *B7772062*

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Introduction

Diquat dibromide is a widely utilized broad-spectrum herbicide for weed control in agriculture and aquatic environments.[1][2] Its frequent use raises concerns about potential residues in food crops, necessitating sensitive and reliable analytical methods for monitoring and ensuring food safety. Diquat, a dicationic quaternary ammonium compound, presents analytical challenges due to its high polarity and poor retention on conventional reversed-phase liquid chromatography columns.[1] This application note details a robust and validated Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method for the determination of diquat residues in various crop matrices.

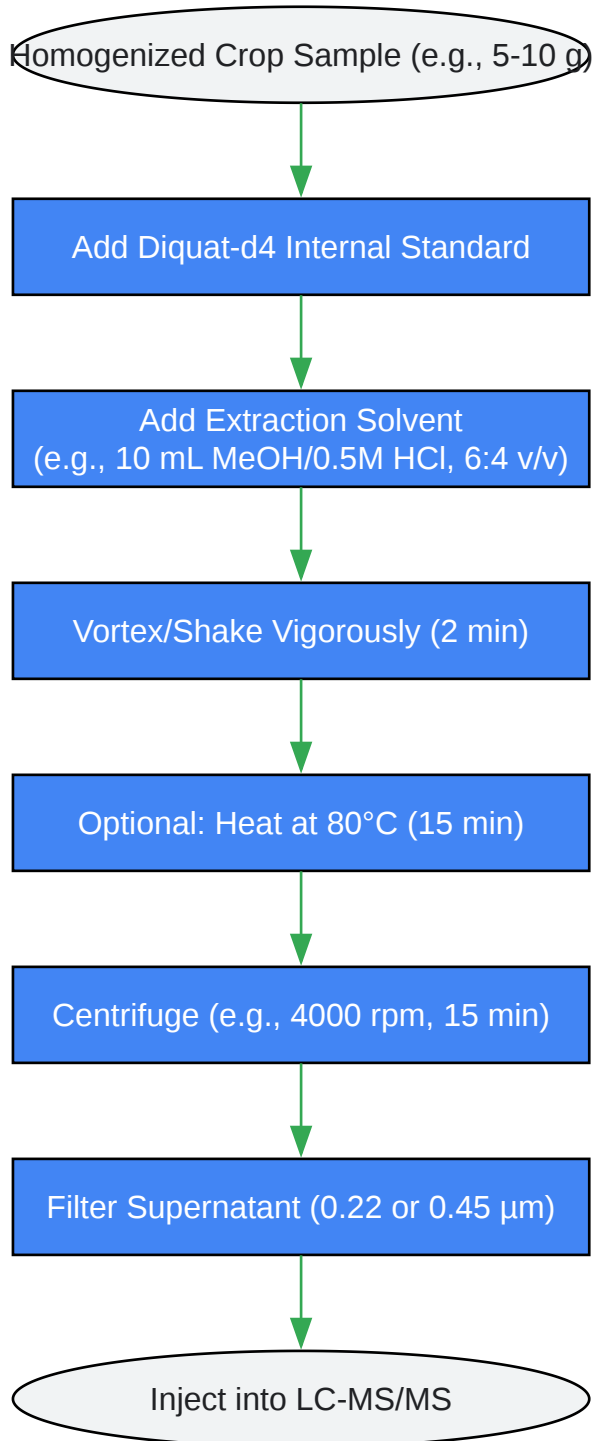
The described method employs a straightforward extraction procedure, followed by analysis using an LC-MS/MS system. The use of a Hydrophilic Interaction Liquid Chromatography (HILIC) column enhances the retention of the polar diquat molecule, eliminating the need for ion-pairing reagents that can suppress the MS signal.[1] The method is highly selective and sensitive, making it suitable for routine monitoring of diquat residues in compliance with regulatory limits.

Principle of the Method

The method is based on the extraction of diquat residues from a homogenized crop sample using an acidified methanol-water mixture.[3] The extraction process is sometimes enhanced

by heating to improve recovery. An isotopically labeled internal standard (Diquat-d4) is added prior to extraction to compensate for matrix effects and variations in recovery. After extraction and centrifugation, the supernatant is filtered and directly injected into the LC-MS/MS system. Chromatographic separation is achieved on a HILIC column, followed by detection using a tandem mass spectrometer operating in the positive electrospray ionization (ESI+) and Multiple Reaction Monitoring (MRM) mode. Quantification is performed using a matrix-matched calibration curve to ensure accuracy.

Experimental Workflow



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- To cite this document: BenchChem. [Application Note: Analysis of Diquat Dibromide Residues in Crops by LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7772062#lc-ms-ms-method-for-diquat-dibromide-residue-analysis-in-crops]

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